

# Essential Guide to the Safe Disposal of CRBN Ligand-13

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## Compound of Interest

Compound Name: *Crbn ligand-13*

Cat. No.: *B15620644*

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This document provides comprehensive safety and logistical information for the proper disposal of **CRBN ligand-13** (CAS No.: 3050687-70-9), a compound utilized by researchers, scientists, and drug development professionals. Adherence to these procedural guidelines is critical for ensuring laboratory safety and environmental compliance.

## Hazard and Safety Summary

**CRBN ligand-13** is classified with several hazards that necessitate careful handling and disposal.<sup>[1]</sup> The following table summarizes the key hazard information.

Hazard Classification	GHS Code	Description
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

GHS: Globally Harmonized System of Classification and Labelling of Chemicals

## Personal Protective Equipment (PPE)

When handling **CRBN ligand-13**, especially during disposal procedures, wearing appropriate personal protective equipment is mandatory.

- Gloves: Wear protective gloves.
- Clothing: Wear protective clothing.
- Eye Protection: Wear eye protection.
- Face Protection: Wear a face shield.

## Step-by-Step Disposal Procedures

The disposal of **CRBN ligand-13** must be conducted in accordance with all applicable federal, state, and local regulations.<sup>[1]</sup> The following steps provide a general framework for safe disposal.

### 1. Waste Segregation:

- All materials contaminated with **CRBN ligand-13**, including unused compound, solutions, and contaminated labware, must be segregated as hazardous waste.
- Do not mix this waste with non-hazardous materials.

### 2. Liquid Waste Disposal:

- Unused Solutions: Collect unused solutions containing **CRBN ligand-13** in a designated, sealed, and clearly labeled hazardous waste container.
- Accidental Spills: In the event of a spill, absorb the liquid with an inert, finely-powdered material such as diatomite or universal binders.<sup>[1]</sup>
- Carefully collect the absorbent material and place it in the designated solid hazardous waste container.
- Prevent any spilled material from entering drains or water courses.<sup>[1]</sup>

### 3. Solid Waste Disposal:

- Contaminated Materials: All disposable items that have come into contact with **CRBN ligand-13**, such as gloves, pipette tips, and bench paper, must be collected in a designated hazardous waste container.
- Empty Containers: "Empty" containers of **CRBN ligand-13** should also be treated as hazardous waste and disposed of accordingly.

#### 4. Decontamination:

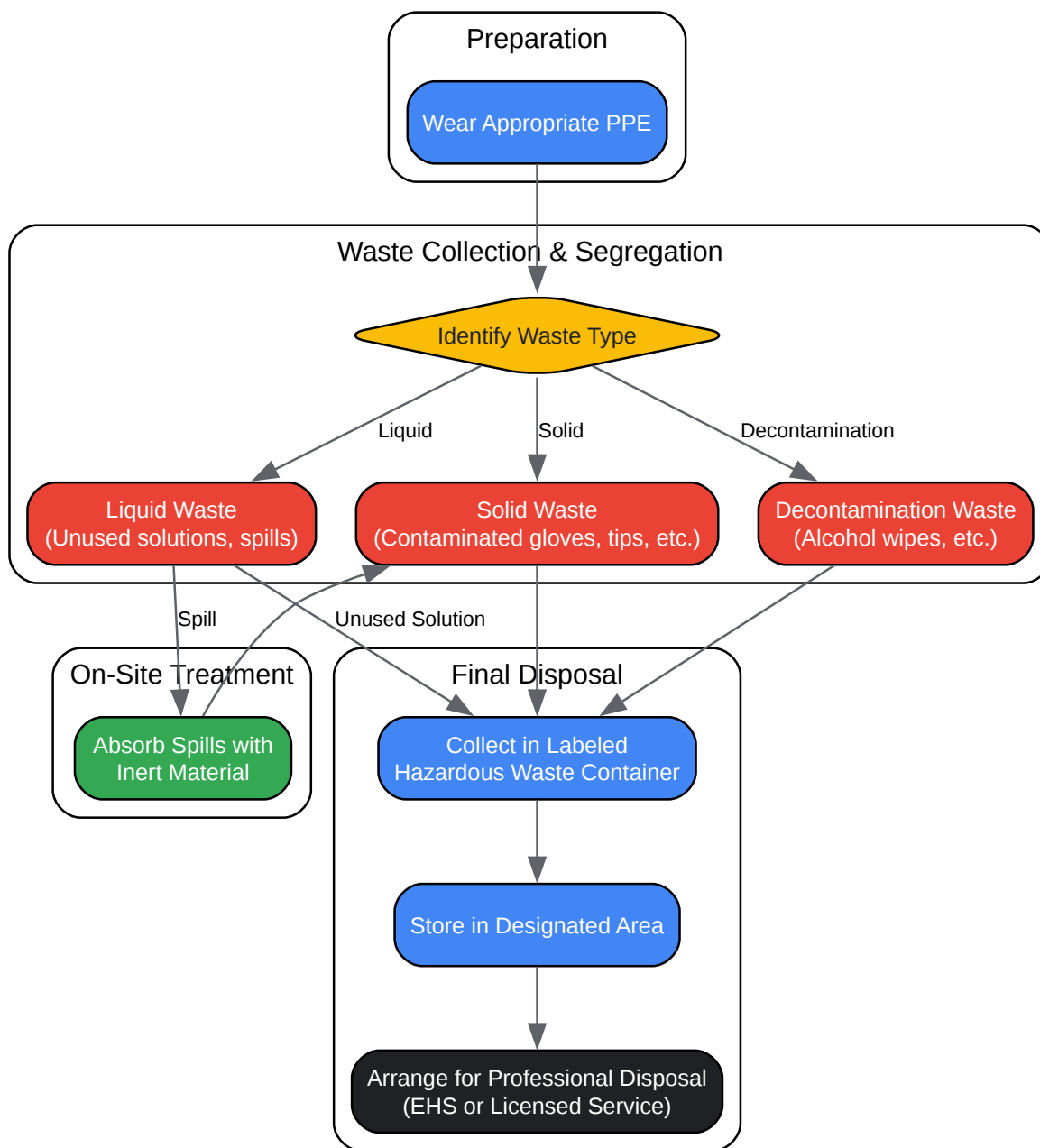
- Decontaminate all non-disposable equipment and surfaces that have been in contact with **CRBN ligand-13**.
- Scrub surfaces and equipment with alcohol to decontaminate them.[\[1\]](#)
- Dispose of all cleaning materials (e.g., wipes) as solid hazardous waste.

#### 5. Final Disposal:

- Ensure all waste containers are securely sealed and properly labeled with the contents ("Hazardous Waste: **CRBN ligand-13**").
- Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal service.

## Experimental Workflow for Disposal

## Disposal Workflow for CRBN Ligand-13



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Caption: Disposal workflow for **CRBN ligand-13**.

This guide is intended for informational purposes for trained laboratory personnel. Always consult your institution's specific safety protocols and the full Safety Data Sheet (SDS) before

handling or disposing of any chemical.

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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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